

An In-depth Technical Guide to 5-Formyl-2-methoxybenzenesulfonamide

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Compound of Interest

Compound Name: 5-Formyl-2-methoxybenzenesulfonamide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Formyl-2-methoxybenzenesulfonamide is a key organic compound often encountered in the pharmaceutical industry. Its primary significance lies in its role as a process impurity in the synthesis of Tamsulosin, a widely prescribed α 1-adrenoceptor antagonist for the treatment of benign prostatic hypertrophy.[1][2][3] The presence and quantity of this impurity, designated as Tamsulosin EP Impurity E, are critical quality attributes that require careful monitoring and control during drug manufacturing.[1][2][3] This technical guide provides a comprehensive overview of the molecular structure, weight, and a plausible synthetic pathway for **5-Formyl-2-methoxybenzenesulfonamide**, tailored for professionals in research and drug development.

Molecular Structure and Properties

The molecular structure of **5-Formyl-2-methoxybenzenesulfonamide** consists of a benzene ring substituted with a formyl group (-CHO), a methoxy group (-OCH₃), and a sulfonamide group (-SO₂NH₂).

Physicochemical Data

A summary of the key quantitative data for **5-Formyl-2-methoxybenzenesulfonamide** is presented in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C8H9NO4S	[1][2]
Molecular Weight	215.23 g/mol	[1]
CAS Number	105764-07-6	[1]
Melting Point	>155 °C (decomposition)	[1]
Predicted Boiling Point	458.5 °C	[1]
Solubility	Slightly soluble in DMSO and Methanol (with heating)	
Synonyms	Tamsulosin EP Impurity E	[1][2][3]

Experimental Protocols: Synthesis of 5-Formyl-2-methoxybenzenesulfonamide

The following section details a plausible experimental protocol for the synthesis of **5-Formyl-2-methoxybenzenesulfonamide**. This procedure is adapted from established formylation methods for structurally related compounds, specifically the synthesis of methyl 5-formyl-2-methoxybenzoate.[4] The core of this synthesis is the Duff reaction, which involves the formylation of an activated aromatic ring using hexamine (urotropine).

Objective:

To synthesize **5-Formyl-2-methoxybenzenesulfonamide** via the formylation of 2-methoxybenzenesulfonamide.

Materials:

- 2-methoxybenzenesulfonamide
- Methanesulfonic acid
- Urotropine (Hexamine)
- Sodium hydroxide solution

- Water
- Standard laboratory glassware and equipment (reaction flask, condenser, magnetic stirrer, filtration apparatus)

Procedure:

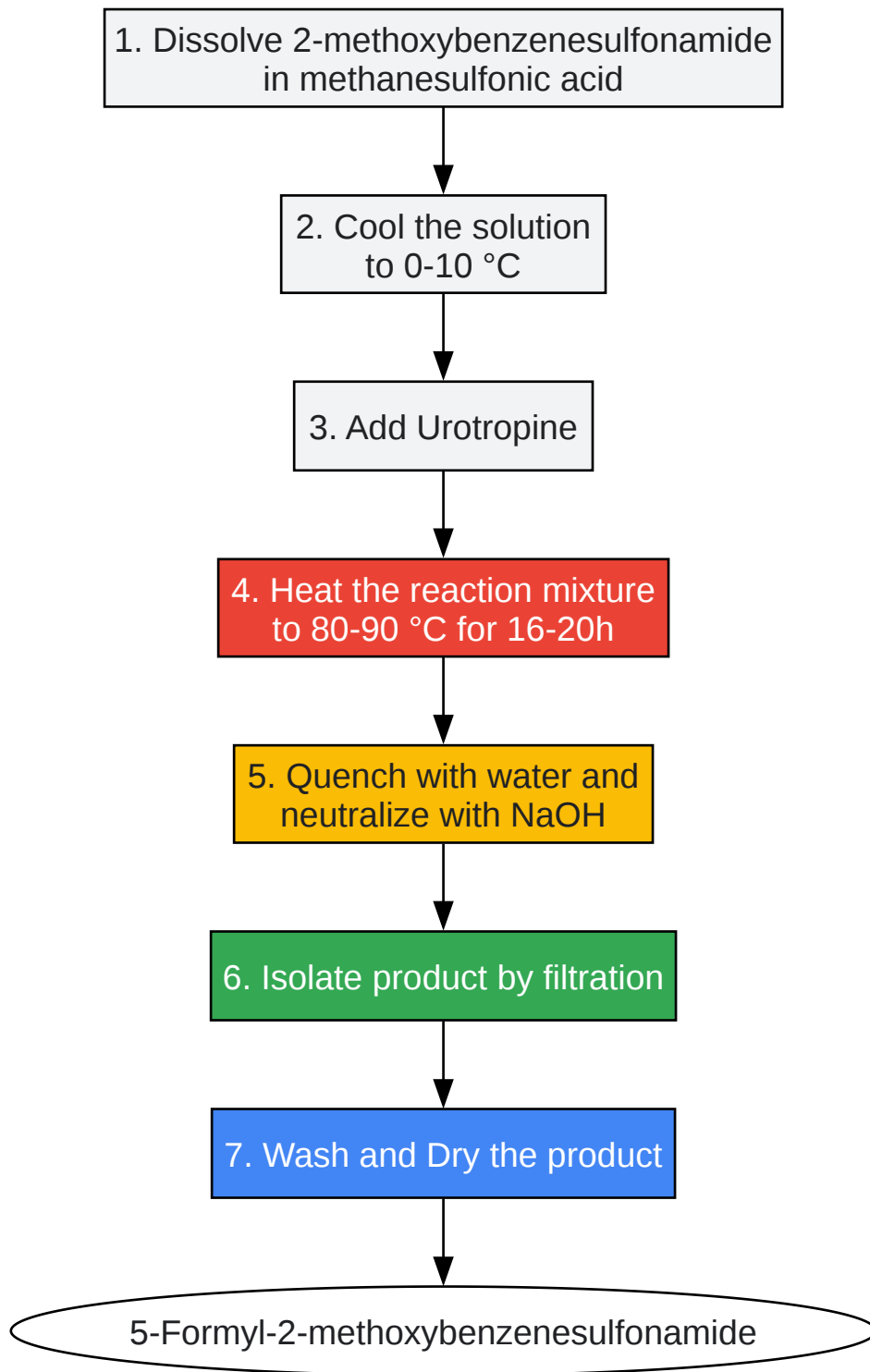
- **Reaction Setup:** In a suitable reaction flask equipped with a magnetic stirrer and a condenser, dissolve 2-methoxybenzenesulfonamide in methanesulfonic acid.
- **Cooling:** Cool the resulting solution to a temperature between 0-10 °C using an ice bath.
- **Addition of Formylating Agent:** While maintaining the temperature, slowly add urotropine to the reaction mixture.
- **Reaction:** After the addition is complete, heat the reaction mixture to approximately 80-90 °C. Allow the reaction to proceed for 16-20 hours.
- **Quenching and Neutralization:** After the reaction is complete, cool the mixture to room temperature. Carefully add water to the reaction flask to quench the reaction. Adjust the pH of the solution to 6-7 using a sodium hydroxide solution.
- **Isolation and Purification:** The product will precipitate out of the solution upon neutralization. Isolate the solid product by filtration. Wash the filter cake with water to remove any remaining impurities.
- **Drying:** Dry the purified product to obtain **5-Formyl-2-methoxybenzenesulfonamide**.

Visualizations

Logical Workflow for the Synthesis of 5-Formyl-2-methoxybenzenesulfonamide

The following diagram illustrates the logical steps involved in the proposed synthesis of **5-Formyl-2-methoxybenzenesulfonamide**.

Synthesis Workflow

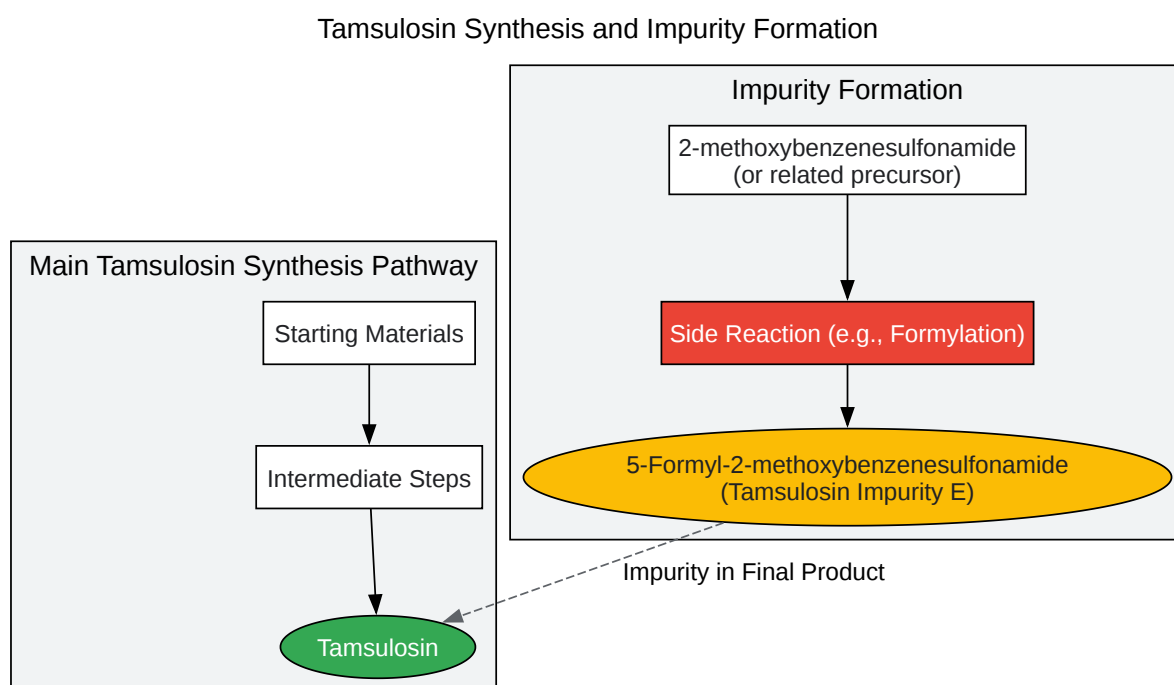


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Caption: A logical workflow diagram for the synthesis of **5-Formyl-2-methoxybenzenesulfonamide**.

Relationship of 5-Formyl-2-methoxybenzenesulfonamide to Tamsulosin Synthesis

This diagram illustrates the position of **5-Formyl-2-methoxybenzenesulfonamide** as a potential impurity originating from a side-reaction or an unreacted starting material in the broader synthesis pathway of Tamsulosin.



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Caption: Relationship of **5-Formyl-2-methoxybenzenesulfonamide** as an impurity in Tamsulosin synthesis.

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